

Application Protocol for Oxadiargyl in Direct-Seeded Rice

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Compound of Interest

Compound Name: Oxadiargyl

Cat. No.: B1677824

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Oxadiargyl is a pre-emergence herbicide belonging to the oxadiazole group, which acts by inhibiting protoporphyrinogen oxidase (PPO). It is effective for the control of a range of grass, broadleaf, and sedge weeds in direct-seeded rice (DSR) systems. Proper application is crucial for maximizing weed control efficacy while ensuring crop safety.

Application Notes

Oxadiargyl is primarily used as a pre-emergence (PRE) herbicide in dry-seeded rice systems, providing an environment free of weeds during the critical early stages of crop establishment. [1] Its effectiveness is significantly influenced by the timing of application relative to sowing and irrigation, as well as the soil moisture conditions. Application after sowing and subsequent irrigation has been found to be most effective for weed control and crop safety.[1][2][3]

In some cases, **oxadiargyl** can also be applied as a delayed pre-emergence or early post-emergence herbicide.[4] However, its efficacy can be lower when used alone for season-long weed control, often necessitating a sequential application of a post-emergence herbicide to manage later flushes of weeds.

Phytotoxicity can be a concern with **oxadiargyl**, particularly in wet-seeded or anaerobic conditions, where it can cause crop injury or seedling mortality at higher rates. In dry-seeded systems, phytotoxicity is generally lower, but higher application rates can still lead to a reduction in plant density.

Data Presentation

Table 1: Recommended Application Rates and Timing for Oxadiargyl in Direct-Seeded Rice

Application Rate (g a.i. ha ⁻¹)	Application Timing	Soil Condition	Target Weeds	Reference
80	After sowing and after first irrigation	Moist/Saturated	Grasses, Broadleaf weeds	
90	2 Days After Sowing (DAS)	Moist	Grassy weeds	
100	Pre-emergence (PE)	Moist	General weeds	
120	Pre-emergence (PE)	Moist	Grasses, Broadleaf weeds, Cyperus rotundus	
160	Pre-emergence (PE)	Moist	Grasses, Broadleaf weeds, Cyperus rotundus	

g a.i. ha⁻¹: grams of active ingredient per hectare

Table 2: Efficacy of Oxadiargyl on Weed Control and Rice Yield

Treatment	Weed Control Efficiency (%)	Rice Grain Yield (t ha ⁻¹)	Phytotoxicity	Reference
Oxadiargyl @ 80 g a.i. ha ⁻¹ (Post-sowing, Post-irrigation)	Effective	4.0 - 4.1	No significant effect on plant density	
Oxadiargyl @ 90 g a.i. ha ⁻¹ (2 DAS) + 1 Hand Weeding (30 DAS)	High	2.74	Not specified	
Oxadiargyl @ 100 g a.i. ha ⁻¹ (PE) fb Bispyribac-sodium @ 25 g a.i. ha ⁻¹	Highest	3.46	Not specified	
Oxadiargyl @ 160 g a.i. ha ⁻¹	High	3.7 - 4.0	Significant reduction in plant density	
Untreated (Weedy Check)	0	2.2 - 2.4	None	

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Experimental Protocols

Protocol 1: Field Efficacy and Phytotoxicity Assessment of Pre-emergence Oxadiargyl

This protocol outlines a field experiment to evaluate the efficacy and phytotoxicity of different rates of **oxadiargyl** in dry-seeded rice.

1. Experimental Design:

- Layout: Randomized Block Design (RBD) with three to four replications.
- Plot Size: Sub-plot size of at least 13.5 m² (e.g., 4.5 m x 3 m).
- Treatments:
 - **Oxadiargyl** at varying rates (e.g., 80, 100, 120, 160 g a.i. ha⁻¹).
 - A standard herbicide check (e.g., Pendimethalin @ 1000 g a.i. ha⁻¹).
 - A weed-free control (maintained by manual hand weeding).
 - A weedy check (no weed control).

2. Crop Establishment:

- Land Preparation: Prepare the field with dry tillage.
- Sowing: Use a multi-crop seed-cum-fertilizer planter for drill seeding at a seed rate of 20–30 kg/ha and a depth of 1–2 cm.
- Fertilization: Apply a basal dose of fertilizers (e.g., 25 kg N, 30 kg P₂O₅, and 25 kg ZnSO₄ ha⁻¹).

3. Herbicide Application:

- Timing: Apply **oxadiargyl** as a pre-emergence spray 1-3 days after sowing (DAS), ideally after the first light irrigation but before rice and weed emergence.
- Equipment: Use a manually operated knapsack sprayer fitted with a flat-fan nozzle.
- Spray Volume: Calibrate the sprayer to deliver a spray volume of 375-500 liters of water per hectare.
- Procedure: Ensure uniform application by maintaining consistent walking speed and pressure.

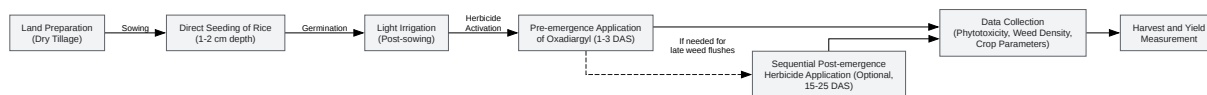
4. Data Collection:

- **Phytotoxicity:** Score visual phytotoxicity on a scale of 0-10 (where 0 is no injury and 10 is complete plant death) at 3, 5, 10, and 15 days after application.
- **Weed Density and Biomass:** At 30, 45, and 60 DAS, place a 1m x 1m quadrat randomly at two to three locations within each plot. Count the number of weeds by species and collect the above-ground biomass. Dry the biomass in an oven at 70°C for 72 hours and record the dry weight.
- **Crop Growth and Yield Parameters:** Record rice plant density, number of effective tillers per plant, number of filled grains per panicle, and finally, the grain yield from the net plot area at harvest.

5. Data Analysis:

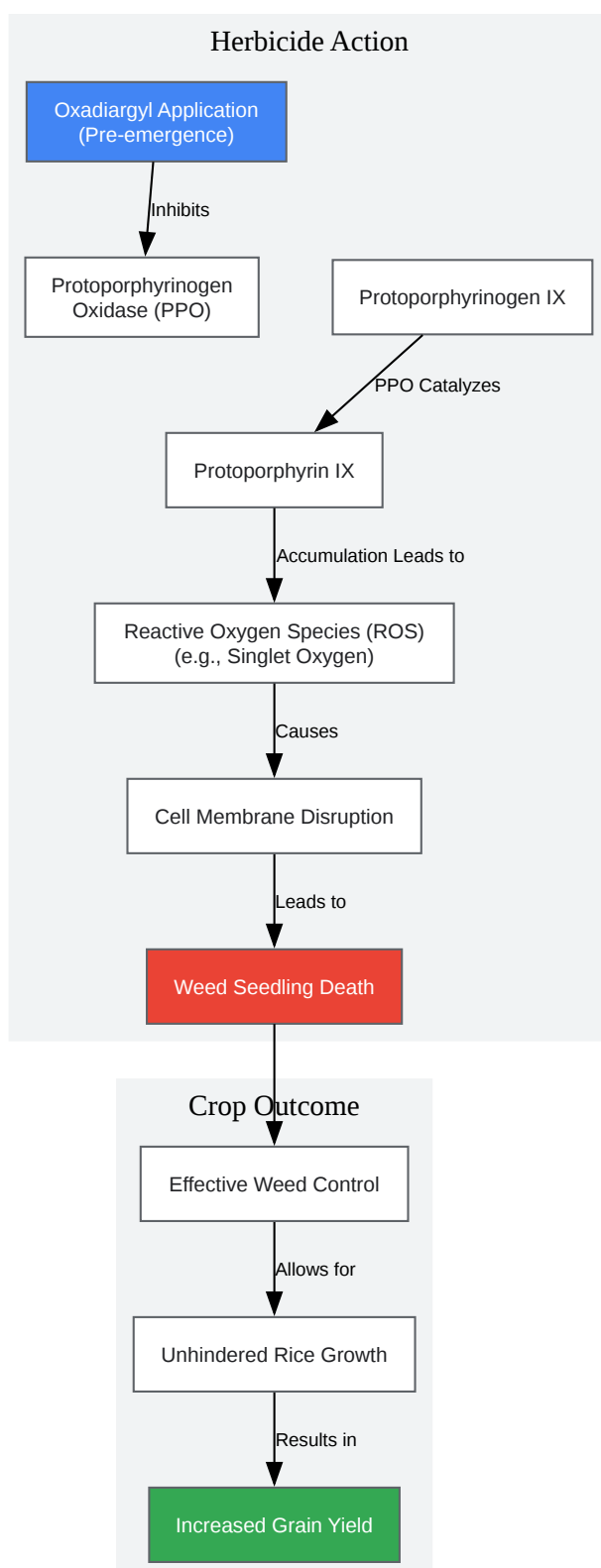
- Analyze the collected data using Analysis of Variance (ANOVA) appropriate for the experimental design.
- Calculate Weed Control Efficiency (WCE) using the formula: $WCE (\%) = [(DWC - DWT) / DWC] \times 100$, where DWC is the dry weight of weeds in the control plot and DWT is the dry weight of weeds in the treated plot.

Mandatory Visualizations



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Caption: Workflow for pre-emergence application of **oxadiargyl** in direct-seeded rice.



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Caption: Mechanism of action of **oxadiargyl** leading to weed control in DSR.

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